Technical Guide: UV-Vis Absorption Characteristics of Phenoxyphenyl Pyrazoles

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Compound of Interest

Compound Name:	*3-(4-phenoxyphenyl)-1H-pyrazol-5-amine*
CAS No.:	*501902-74-5*
Cat. No.:	*B2644493*

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Executive Summary

Phenoxyphenyl pyrazoles represent a critical scaffold in medicinal chemistry (e.g., Ibrutinib intermediates) and agrochemicals (e.g., Fipronil analogs). Their optical properties are defined by the electronic interplay between the electron-rich phenoxy group and the nitrogen-containing pyrazole core.

This guide provides a technical analysis of their UV-Vis absorption profiles, contrasting them with unsubstituted pyrazoles to highlight the auxochromic effects of the phenoxy moiety. It includes validated experimental protocols and mechanistic insights for researchers optimizing these chromophores for bio-imaging or pharmacokinetic quantification.

Molecular Architecture & Chromophoric Mechanism[1]

The UV-Vis absorption of phenoxyphenyl pyrazoles is governed by Intramolecular Charge Transfer (ICT).[1] Unlike simple pyrazoles, which exhibit transitions primarily in the deep UV,

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the addition of a phenoxy group significantly alters the molecular orbital landscape.

Mechanistic Pillars[2][3]

- Transitions: The primary absorption band arises from the conjugation between the phenyl ring and the pyrazole double bonds.
- Auxochromic Effect of Oxygen: The ether oxygen in the phenoxy group possesses lone pairs (

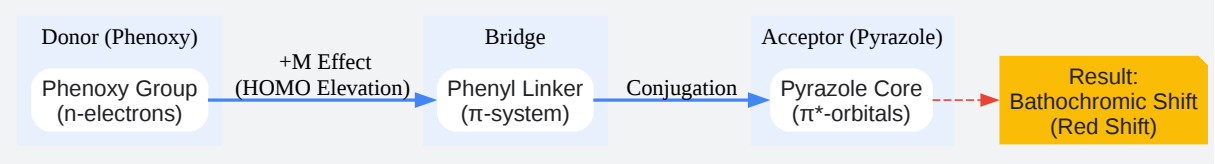
  -electrons) that participate in resonance (

  effect). This raises the energy of the Highest Occupied Molecular Orbital (HOMO), narrowing the HOMO-LUMO gap and causing a bathochromic (red) shift.
- Push-Pull Dynamics: When electron-withdrawing groups (e.g., -CN, -CF

) are present on the pyrazole ring, the phenoxy group acts as a donor, creating a strong dipole that enhances molar absorptivity (

) and sensitivity to solvent polarity (solvatochromism).

Visualization: Electronic Transition Logic



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Caption: Logic flow of electronic effects leading to the redshift in phenoxyphenyl pyrazoles.

Comparative Analysis: Spectral Data

The following table synthesizes data to demonstrate the impact of the phenoxy substituent compared to the unsubstituted parent scaffold.

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Table 1: Comparative UV-Vis Characteristics

Compound Class	Structure Type	(nm)	( )	Electronic Origin
1-Phenylpyrazole	Baseline	252, 280	~14,000	Pure (Benzene-like + Pyrazole)
1-(4-Phenoxyphenyl)pyrazole	Extended Conjugation	290 - 310	~18,500	mixed with ; Auxochromic shift
Push-Pull Derivatives	Substituted (e.g., -CN, -NH)	320 - 360	>20,000	Strong ICT (Donor-Acceptor); highly solvatochromic

Key Observations

- The "Phenoxy Shift": Adding the phenoxy group typically results in a 10–30 nm redshift compared to the 1-phenylpyrazole parent. This moves the absorption edge closer to the visible region, which is advantageous for avoiding interference from protein absorption (280 nm) in biological assays.
- Solvent Sensitivity: Phenoxyphenyl pyrazoles exhibit positive solvatochromism. In polar solvents like DMSO or Methanol, the excited ICT state is stabilized, further red-shifting the by 5–10 nm compared to non-polar solvents like Hexane.

Experimental Protocol: Validated UV-Vis Characterization

To ensure reproducible data (Trustworthiness), follow this self-validating protocol. This workflow minimizes common errors such as aggregation-induced quenching or solvent cutoff

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interference.

Reagents & Equipment[3][5][6]

- Solvents: Spectroscopic grade Acetonitrile (MeCN) or Dichloromethane (DCM). Note: Avoid Acetone due to high UV cutoff.
- Instrument: Double-beam UV-Vis Spectrophotometer (e.g., Shimadzu UV-2600 or Agilent Cary 60).
- Cuvettes: Quartz cuvettes (1 cm path length). Do not use plastic/glass for UV measurements <320 nm.

Step-by-Step Methodology

- Stock Solution Preparation (Gravimetric):
  - Weigh 1.0–2.0 mg of the phenoxyphenyl pyrazole derivative into a 10 mL volumetric flask.
  - Dissolve in MeCN. Sonicate for 5 minutes to ensure complete dissolution.
  - Validation: Solution must be optically clear. Any turbidity indicates aggregation.
- Dilution Series (Linearity Check):
  - Prepare concentrations of

    .
  - Why: This range typically yields Absorbance (A) between 0.2 and 0.8, the linear dynamic range of most detectors (Beer-Lambert Law adherence).
- Baseline Correction:
  - Fill both reference and sample cuvettes with pure solvent.
  - Run "Auto-Zero" / "Baseline" scan from 200 nm to 800 nm.
- Measurement:

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- Scan the sample from 800 nm down to 200 nm.
- Critical Check: If

  absorbance > 1.0, dilute further. If peaks are flattened, "inner filter effects" are occurring.

- Data Processing:
  - Calculate Molar Extinction Coefficient (

) using the slope of the Absorbance vs. Concentration plot (

).

Visualization: Experimental Workflow

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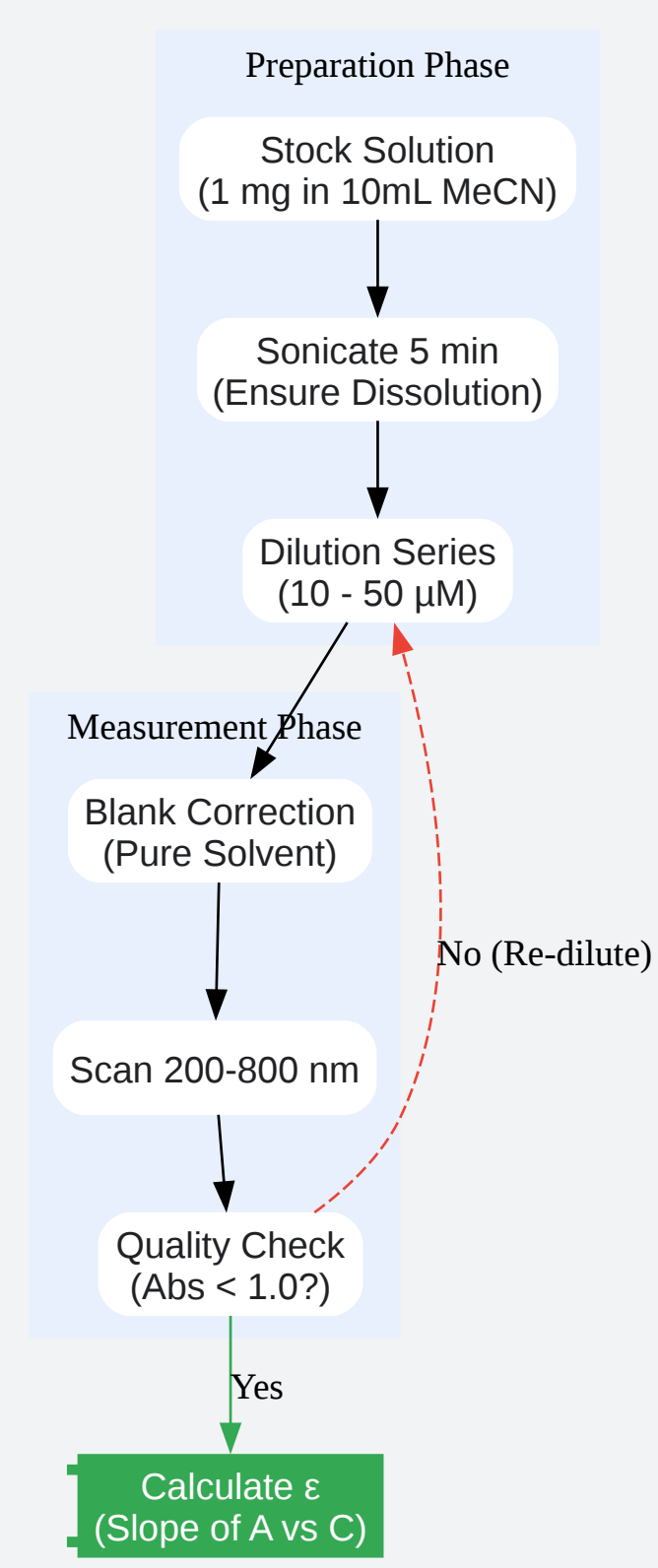

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Caption: Validated workflow for determining molar extinction coefficients.

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- 1. Chemistry and properties of fluorescent pyrazole derivatives: an approach to bioimaging applications - PMC [pmc.ncbi.nlm.nih.gov]
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